

# Application Note: Laboratory Synthesis of (Z)-Hex-4-enal

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## Compound of Interest

Compound Name: (Z)-Hex-4-enal

Cat. No.: B1594683

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## Introduction

**(Z)-Hex-4-enal** is a volatile organic compound and a valuable intermediate in organic synthesis.[1] Its aldehyde and alkene functional groups allow for a variety of chemical transformations, making it a useful building block for more complex molecules.[2] This application note provides detailed protocols for the laboratory-scale synthesis of **(Z)-Hex-4-enal** via the oxidation of its corresponding alcohol, (Z)-Hex-4-en-1-ol. Two common and effective methods are presented: Dess-Martin Periodinane (DMP) oxidation and Swern oxidation. Both methods are known for their mild reaction conditions and high selectivity, preventing over-oxidation to the carboxylic acid.[2][3][4]

## General Synthesis Pathway


The primary strategy for synthesizing **(Z)-Hex-4-enal** in a laboratory setting is the selective oxidation of the primary alcohol, (Z)-Hex-4-en-1-ol. This transformation targets the hydroxyl group while preserving the integrity of the cis-alkene functionality.

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## References

- 1. China (Z)-Hex-4-enal  CAS# 4634-89-3) Manufacturer and Supplier | Xinchem [xinchem.com]
- 2. (Z)-Hex-4-enal | 4634-89-3 | Benchchem [benchchem.com]
- 3. Dess–Martin periodinane (DMP) oxidation - Chemistry Steps [chemistrysteps.com]
- 4. Swern Oxidation [organic-chemistry.org]
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